

# Proper Disposal of Chlordane: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Chlordane**

Cat. No.: **B041520**

[Get Quote](#)

## For Immediate Release

[City, State] – [Date] – Ensuring the safe and compliant disposal of **chlordan**e, a persistent organochlorine pesticide, is a critical responsibility for all laboratory personnel. This guide provides essential safety and logistical information, including operational and disposal plans, to mitigate risks and ensure adherence to regulatory standards. Unused commercial **chlordan**e products are classified as U036 hazardous waste, while waste materials exhibiting a **chlordan**e concentration at or above 0.03 mg/L under the Toxicity Characteristic Leaching Procedure (TCLP) are designated as D020 hazardous waste.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

## Essential Safety Precautions and Handling

**Chlordane** is a toxic substance that can be absorbed through the skin, inhaled, or ingested.[\[2\]](#) All handling of **chlordan**e and its waste products must be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation exposure. Appropriate personal protective equipment (PPE) is mandatory.

### Required Personal Protective Equipment (PPE):

- Gloves: Nitrile or other chemical-resistant gloves.
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Lab Coat: A buttoned lab coat to protect from skin contact.

- Respiratory Protection: A respirator may be necessary for handling large quantities or in case of a spill. Consult your institution's environmental health and safety (EHS) office for specific guidance.

## Chlordane Waste Disposal Protocol

The primary and most effective method for the disposal of **chlordan**e is high-temperature incineration.<sup>[7][8]</sup> This process must be carried out in a licensed hazardous waste incinerator equipped with an afterburner and an acid scrubber to neutralize harmful halo acids produced during combustion.<sup>[9][10]</sup>

Step-by-Step Laboratory Waste Handling Procedure:

- Waste Identification and Segregation:
  - Identify all waste streams containing **chlordan**e.
  - Segregate **chlordan**e waste from other chemical waste to prevent cross-contamination and ensure proper disposal.
- Containerization:
  - Use only approved, leak-proof, and clearly labeled hazardous waste containers.
  - The container must be compatible with **chlordan**e and any solvents used.
  - Label the container with "Hazardous Waste," the full chemical name "**Chlordane**," and the specific EPA waste code (U036 or D020).
- Accumulation and Storage:
  - Store the sealed waste container in a designated satellite accumulation area within the laboratory.
  - This area should be secure, well-ventilated, and away from heat sources or ignition.
  - Ensure secondary containment is in place to capture any potential leaks.

- Arrange for Professional Disposal:
  - Contact your institution's EHS office to schedule a pickup of the hazardous waste.
  - Do not attempt to dispose of **chlordan**e waste through standard laboratory drains or regular trash.

## Quantitative Data for Chlordan Waste Classification and Disposal

The following table summarizes the key regulatory thresholds for **chlordan**e waste.

Parameter	Regulatory Limit	EPA Waste Code	Regulation
Toxicity Characteristic			
Leaching Procedure (TCLP)	0.03 mg/L	D020	40 CFR 261.23
Land Disposal Restrictions (Non-Wastewater)	0.26 mg/kg	-	40 CFR 268.40
Unused Commercial Chemical Product	Not Applicable	U036	40 CFR 261.33

## Chlordan Spill Cleanup Protocol

In the event of a **chlordan**e spill, immediate and appropriate action is crucial to prevent exposure and environmental contamination.


### Experimental Protocol for a Minor **Chlordan**e Spill in a Laboratory Setting:

- Immediate Response:
  - Alert all personnel in the immediate area of the spill.
  - If the spill is large or poses a significant inhalation risk, evacuate the area and contact your institution's EHS office immediately.

- Control and Containment:
  - If safe to do so, control the source of the spill.
  - Contain the spill by creating a dike around the perimeter with an absorbent material such as vermiculite, sand, or a commercial spill absorbent.
- Personal Protective Equipment (PPE):
  - Don the appropriate PPE as outlined in the safety section before beginning cleanup.
- Absorption:
  - For liquid spills, apply an absorbent material over the entire spill area.
  - For solid spills, carefully scoop the material into a designated waste container.
- Cleanup:
  - Once the liquid is absorbed, carefully scoop the contaminated absorbent material into a hazardous waste container.
  - Clean the spill area with a detergent and water solution, and then wipe with a solvent such as acetone or ethanol to remove any remaining residue. All cleaning materials must be disposed of as hazardous waste.
- Disposal:
  - Seal and label the hazardous waste container with "Hazardous Waste," "**Chlordane** Spill Debris," and the appropriate EPA waste code.
  - Arrange for pickup and disposal through your institution's EHS office.
- Reporting:
  - Document the spill and the cleanup procedure in your laboratory records and report the incident to your supervisor and the EHS office.

# Chlordane Disposal Workflow

The following diagram illustrates the key decision points and procedural flow for the proper disposal of **chlordane** waste in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for **Chlordane** Waste Disposal in a Laboratory.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. esd.uga.edu [esd.uga.edu]
- 2. wbdg.org [wbdg.org]
- 3. iwrc.uni.edu [iwrc.uni.edu]
- 4. dtsc.ca.gov [dtsc.ca.gov]
- 5. nyu.edu [nyu.edu]
- 6. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk [essr.umd.edu]
- 7. Chlordane (HSG 13, 1988) [inchem.org]
- 8. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 9. POTENTIAL FOR HUMAN EXPOSURE - Toxicological Profile for Chlordane - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 10. atsdr.cdc.gov [atsdr.cdc.gov]
- To cite this document: BenchChem. [Proper Disposal of Chlordane: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b041520#chlordaneproper-disposal-procedures>

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)